

# Essential Safety and Handling Protocols for NCGC00247743

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## Compound of Interest

Compound Name: NCGC00247743

Cat. No.: B2816918

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For researchers, scientists, and drug development professionals handling **NCGC00247743**, a noninhibitory small-molecule chaperone of glucocerebrosidase (GCase), stringent adherence to safety protocols is paramount. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to ensure the safe handling of this compound in a laboratory setting. While the identifier "**NCGC00247743**" did not yield a specific Safety Data Sheet (SDS), the closely related compound NCGC 607, identified as 2-(2-((4-iodophenyl)amino)-2-oxoethoxy)-N-(2-(methyl(phenyl)amino)-2-oxoethyl)benzamide, offers a reliable basis for safety procedures.

## Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling NCGC 607 to minimize exposure and ensure personal safety.

PPE Category	Specification
Eye Protection	Tightly fitting safety goggles.
Hand Protection	Chemical impermeable gloves.
Body Protection	Fire/flare resistant and impervious clothing.
Respiratory Protection	A full-face respirator is required if exposure limits are exceeded or if ventilation is inadequate.

## Safe Handling and Storage

Proper handling and storage procedures are critical to maintaining the integrity of the compound and the safety of laboratory personnel.

### Handling:

- Work in a well-ventilated area, preferably under a chemical fume hood.
- Avoid direct contact with skin and eyes.
- Prevent the formation of dust and aerosols.
- Employ non-sparking tools and take precautionary measures against electrostatic discharge.
- Wash hands thoroughly after handling.

### Storage:

- Store in a tightly sealed container.
- Keep in a dry, cool, and well-ventilated place.
- MedChemExpress suggests storing the compound at -80°C for up to 6 months or at -20°C for 1 month, protected from light.[\[1\]](#)

## Emergency Procedures

In the event of an emergency, immediate and appropriate action is crucial.

### First-Aid Measures:

Exposure Route	First-Aid Procedure
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. If not breathing, begin artificial respiration. Seek immediate medical attention. Do not use mouth-to-mouth resuscitation if the substance was ingested or inhaled.[2][3][4]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area thoroughly with soap and plenty of water. Consult a physician.[2][3]
Eye Contact	Rinse eyes with pure water for at least 15 minutes. Seek immediate medical attention.[2]
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a physician or Poison Control Center immediately.[2][3][4]

#### Spill Response:

- Ensure adequate ventilation and wear appropriate personal protective equipment.
- Avoid dust formation.
- Remove all sources of ignition.
- Prevent the spill from entering drains.
- Carefully collect the spilled material using spark-proof tools and place it in a suitable, closed container for disposal.

## Disposal Plan

Dispose of NCGC 607 and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations. The material should be sent to a licensed waste disposal contractor.

## Experimental Workflow for Safe Handling

The following diagram illustrates the standard workflow for safely handling NCGC 607 in a laboratory setting.

Caption: A flowchart outlining the key steps for the safe handling of NCGC 607.

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## References

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- To cite this document: BenchChem. [Essential Safety and Handling Protocols for NCGC00247743]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2816918#personal-protective-equipment-for-handling-ncgc00247743]

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